

An In-Depth Technical Guide to the Physicochemical Properties of N-methoxyphthalimide

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Compound of Interest

Compound Name: *N*-methoxyphthalimide

Cat. No.: B154218

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-methoxyphthalimide (CAS No. 1914-20-1) is a derivative of phthalimide, a class of compounds with significant applications in organic synthesis and medicinal chemistry. Its structure, featuring a methoxy group attached to the nitrogen atom of the phthalimide scaffold, imparts unique reactivity that makes it a valuable reagent for introducing the methoxyamine moiety into various molecular frameworks. This guide provides a comprehensive overview of the physicochemical properties, synthesis, reactivity, and potential applications of **N-methoxyphthalimide**, with a focus on providing practical insights for laboratory professionals. While specific experimental data for **N-methoxyphthalimide** is not widely available in public databases, this guide synthesizes information from closely related compounds and general principles of organic chemistry to provide a robust working knowledge for researchers.

Physicochemical Properties

The physicochemical properties of **N-methoxyphthalimide** are foundational to its handling, reactivity, and application in synthesis.

Core Properties

Property	Value	Source
IUPAC Name	2-methoxyisoindole-1,3-dione	N/A
CAS Number	1914-20-1	N/A
Molecular Formula	C ₉ H ₇ NO ₃	N/A
Molecular Weight	177.16 g/mol	N/A
Appearance	White to off-white crystalline solid (inferred)	[1]

Solubility

While quantitative solubility data for **N-methoxyphthalimide** is not readily available, phthalimide and its derivatives generally exhibit solubility in a range of common organic solvents. The solubility of related compounds, such as N-methylphthalimide and 4-nitrophthalimide, has been studied in various solvents. Based on these trends, **N-methoxyphthalimide** is expected to be soluble in polar aprotic solvents and some polar protic solvents.

Expected Solubility Profile:

- Soluble in: Acetone, Dimethylformamide (DMF), Acetonitrile[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Slightly Soluble to Soluble in: Ethanol, Methanol[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Slightly Soluble in: Water[\[1\]](#)

The polarity of the N-O bond and the overall molecular structure suggest that it would be more soluble in organic solvents than in water.

Spectral Data

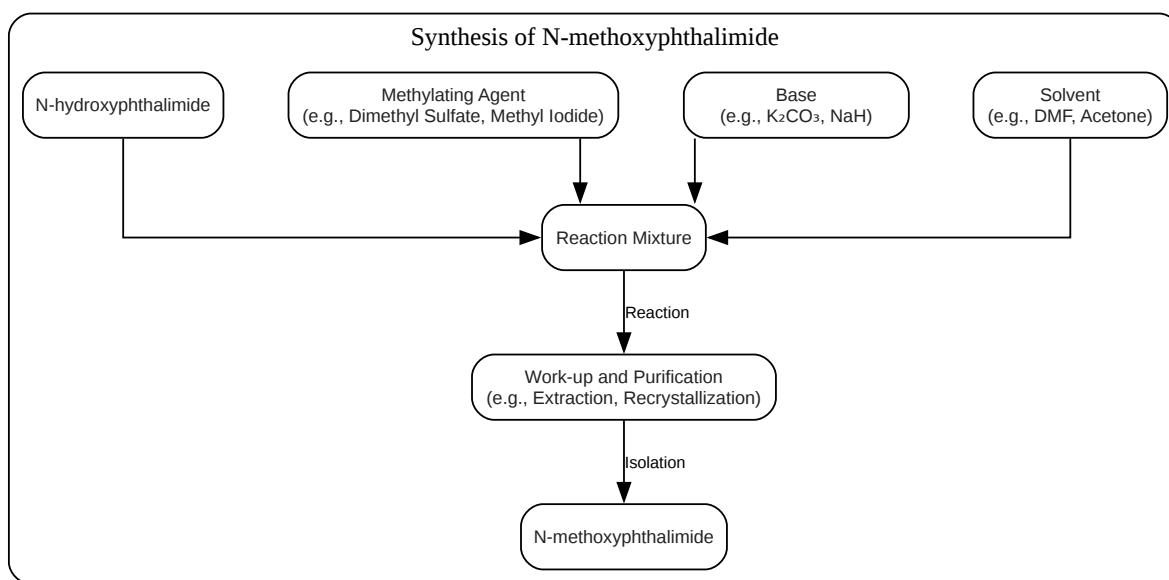
Detailed spectral data for **N-methoxyphthalimide** is not widely published. However, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds like N-methylphthalimide.

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the phthalimide ring and a singlet for the methoxy protons.
- ^{13}C NMR: The carbon NMR spectrum would display signals for the carbonyl carbons, the aromatic carbons, and the methoxy carbon.
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by strong absorption bands corresponding to the carbonyl ($\text{C}=\text{O}$) stretching vibrations of the imide group.

Synthesis of N-methoxyphthalimide

N-methoxyphthalimide is typically synthesized from N-hydroxyphthalimide, a commercially available starting material. The synthesis involves the methylation of the hydroxyl group of N-hydroxyphthalimide.

General Synthesis Workflow



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Caption: General workflow for the synthesis of **N-methoxyphthalimide**.

Detailed Experimental Protocol (Representative)

This protocol is based on general procedures for the alkylation of N-hydroxyphthalimides and should be optimized for specific laboratory conditions.

- **Reaction Setup:** To a solution of N-hydroxyphthalimide (1 equivalent) in a suitable polar aprotic solvent such as DMF or acetone, add a base (1.1-1.5 equivalents), such as anhydrous potassium carbonate.
- **Addition of Methylating Agent:** Stir the suspension at room temperature and add a methylating agent (1.1-1.5 equivalents), such as dimethyl sulfate or methyl iodide, dropwise.
- **Reaction Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed. The reaction may require gentle heating to proceed at a reasonable rate.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and pour it into ice-water.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **N-methoxyphthalimide** as a crystalline solid.

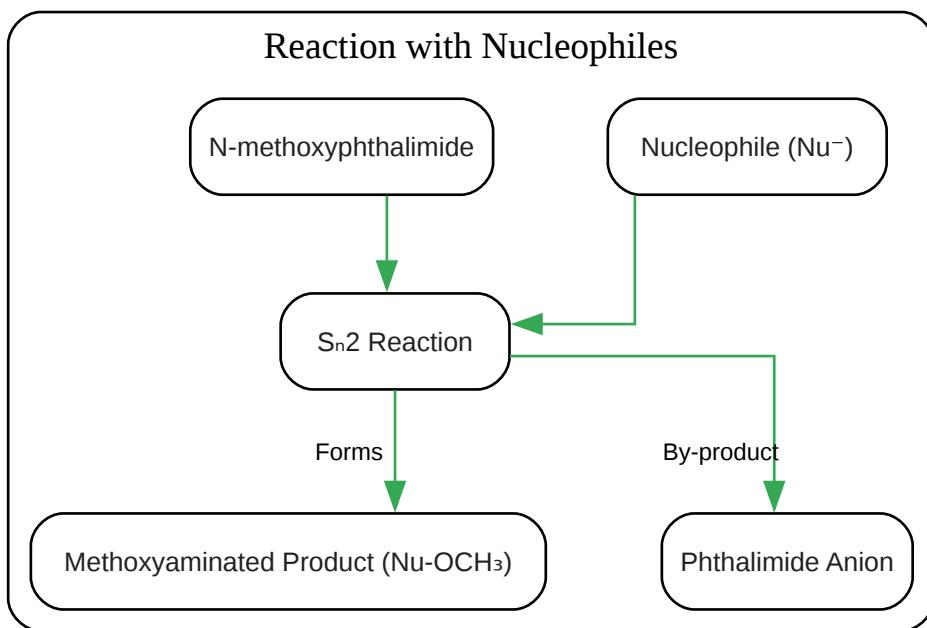
Reactivity and Mechanistic Insights

The reactivity of **N-methoxyphthalimide** is governed by the electrophilic nature of the nitrogen-oxygen bond, making it a potential reagent for electrophilic methoxyamination.

Electrophilic Methoxyamination

N-methoxyphthalimide can be considered an electrophilic source of the "CH₃O-N⁺" synthon. It is expected to react with a variety of nucleophiles, leading to the formation of new N-O

bonds.



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Caption: General reaction of **N-methoxyphthalimide** with a nucleophile.

The phthalimide moiety serves as a good leaving group, facilitating the nucleophilic attack on the methoxy group's oxygen or the nitrogen atom, depending on the nature of the nucleophile and reaction conditions.

Applications in Organic Synthesis and Drug Development

While specific, widespread applications of **N-methoxyphthalimide** are not extensively documented, its potential as a synthetic intermediate can be inferred from the utility of the broader class of phthalimide derivatives. Phthalimides are integral to the synthesis of various pharmaceuticals, agrochemicals, and dyes^{[4][5]}.

N-methoxyphthalimide's ability to act as a methoxyaminating agent could be valuable in the synthesis of complex molecules containing the N-O linkage, which is a structural motif found in some biologically active compounds. The development of novel reagents for the introduction of

functional groups is a continuous effort in drug discovery, and **N-methoxyphthalimide** represents a potential tool in this arena.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **N-methoxyphthalimide** is not readily available. However, based on the data for related compounds like N-methylphthalimide, general safety precautions should be followed[6][7].

- General Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat[6].
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents[1].
- Fire Safety: Use a dry chemical, foam, or carbon dioxide extinguisher. It may emit toxic fumes under fire conditions[6].
- First Aid:
 - Skin Contact: Wash with soap and water.
 - Eye Contact: Rinse with plenty of water.
 - Inhalation: Move to fresh air.
 - Ingestion: Rinse mouth with water. Seek medical attention if symptoms persist[6].

It is crucial to consult the safety data sheet for N-hydroxyphthalimide (the precursor) and other related compounds to get a comprehensive understanding of the potential hazards.

Conclusion

N-methoxyphthalimide is a phthalimide derivative with potential as a useful reagent in organic synthesis, particularly for electrophilic methoxyamination reactions. While detailed experimental data is sparse in the public domain, this guide provides a framework for understanding its fundamental physicochemical properties, synthesis, and reactivity based on the chemistry of

analogous compounds. Further research into the reaction scope and applications of **N-methoxyphthalimide** could uncover its full potential as a valuable tool for chemists in both academic and industrial settings. Researchers are encouraged to perform small-scale trials and thorough characterization to establish optimal conditions for their specific applications.

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